

Application Note: Chromatographic Separation of Nortriptyline and its Metabolites

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Compound of Interest

Compound Name: *Nortriptyline-d3 Hydrochloride*

CAS No.: *203784-52-5*

Cat. No.: *B602513*

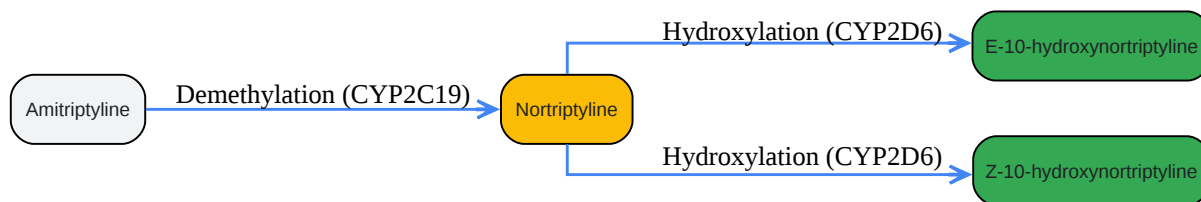
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Introduction

Nortriptyline is a second-generation tricyclic antidepressant used in the treatment of major depressive disorder. It is the primary active metabolite of amitriptyline. The therapeutic efficacy and potential toxicity of nortriptyline are influenced by its plasma concentration and the levels of its hydroxylated metabolites. Therefore, the accurate and reliable quantification of nortriptyline and its key metabolites, primarily E-10-hydroxynortriptyline and Z-10-hydroxynortriptyline, is crucial for therapeutic drug monitoring, pharmacokinetic studies, and drug development. This application note provides detailed protocols for the chromatographic separation and quantification of nortriptyline and its metabolites in biological matrices, particularly human plasma.

Metabolic Pathway of Nortriptyline

Nortriptyline is formed by the demethylation of amitriptyline. It is then further metabolized in the liver, primarily through hydroxylation at the 10-position, to form the active metabolites E-10-hydroxynortriptyline and Z-10-hydroxynortriptyline.[1] This metabolic process is primarily catalyzed by the cytochrome P450 enzyme CYP2D6.[2]



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Metabolic pathway of nortriptyline.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated chromatographic methods for the analysis of nortriptyline and its metabolites.

Table 1: LC-MS/MS Method Performance

Analyte	LLOQ (ng/mL)	Linearity Range (ng/mL)	Intra-day Precision (% CV)	Inter-day Precision (% CV)	Accuracy (%)	Reference
Nortriptyline	0.2	0.2 - 40	< 7.1	< 7.1	92 - 114	[3]
E-10-hydroxynortriptyline	0.5	0.5 - 40	< 7.1	< 7.1	92 - 114	[3]
Z-10-hydroxynortriptyline	0.5	0.5 - 40	< 7.1	< 7.1	92 - 114	[3]
Nortriptyline	1.09	1.09 - 30.0	< 15	< 15	FDA Guidelines Met	[4]
10-hydroxynortriptyline	1.09	1.09 - 30.0	< 15	< 15	FDA Guidelines Met	[4]
Nortriptyline	0.8	0.8 - 32	< 11	< 11	Good	[5]
10-hydroxynortriptyline	0.8	0.8 - 32	< 11	< 11	Good	[5]

Table 2: HPLC Method Performance

Analyte	LLOQ (ng/mL)	Linearity Range (ng/mL)	Precision (% RSD)	Reference
Nortriptyline	10	5 - 5000	< 8	[6]
Nortriptyline	10 (UV), 5 (PBMS)	10 - 1000	Not Specified	[7]
Amitriptyline	5 (UV), 2 (PBMS)	10 - 1000	Not Specified	[7]

Experimental Protocols

Protocol 1: LC-MS/MS Analysis of Nortriptyline and its Hydroxy Metabolites in Human Plasma

This protocol is based on a fast and sensitive method for the simultaneous quantification of nortriptyline, E-10-hydroxynortriptyline, and Z-10-hydroxynortriptyline.[3]

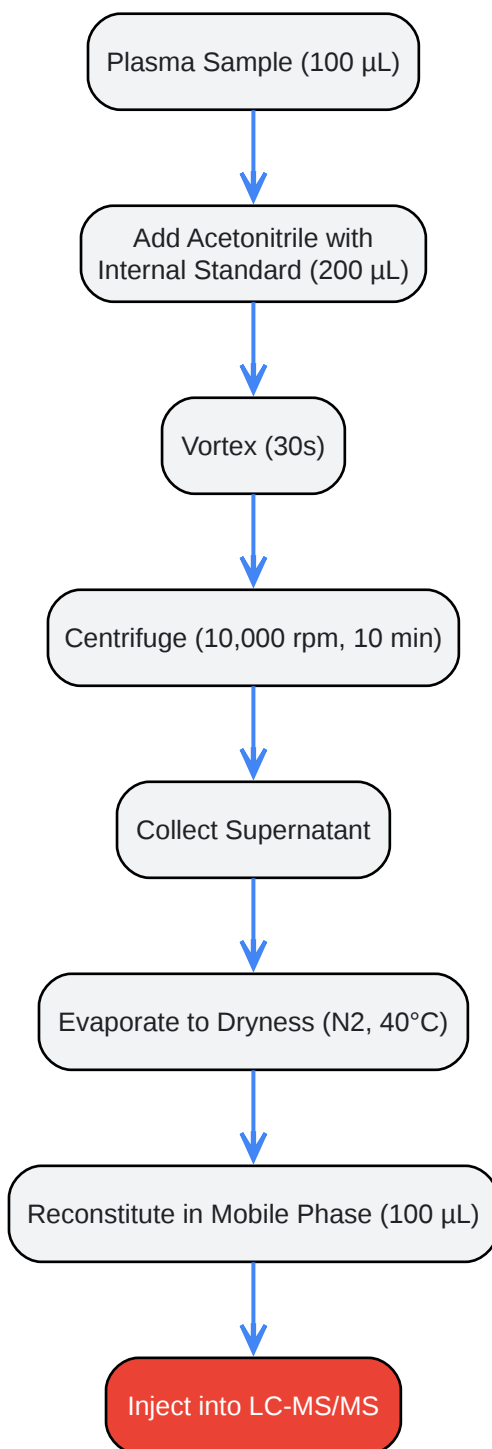
1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma, add 200 µL of acetonitrile containing the internal standard (e.g., deuterated nortriptyline).
- Vortex the mixture for 30 seconds.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

2. Chromatographic Conditions

- Instrument: LC-MS/MS system
- Column: C18 column (e.g., 50 mm x 2.1 mm, 1.8 µm)
- Mobile Phase:

- A: 0.1% Formic acid in water
- B: 0.1% Formic acid in acetonitrile
- Gradient: A time-programmed gradient can be used to achieve optimal separation. A typical gradient might start at a low percentage of B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for equilibration.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Detector: Triple quadrupole mass spectrometer with electrospray ionization (ESI) in positive mode.
- MS/MS Transitions: Monitor specific precursor-to-product ion transitions for nortriptyline, E-10-hydroxynortriptyline, Z-10-hydroxynortriptyline, and the internal standard.



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LC-MS/MS sample preparation workflow.

Protocol 2: HPLC-UV Analysis of Nortriptyline and its Impurities

This protocol provides a reversed-phase HPLC method for the separation of nortriptyline from its known impurities.[8]

1. Preparation of Solutions

- **Phosphate Buffer (pH 7.5):** Dissolve a suitable amount of potassium dihydrogen phosphate in HPLC-grade water, adjust the pH to 7.5 with orthophosphoric acid, and filter through a 0.45 µm membrane filter.
- **Mobile Phase:** Mix acetonitrile and the prepared phosphate buffer in a 50:50 (v/v) ratio. Degas the mobile phase before use.
- **Standard Solution:** Prepare a stock solution of nortriptyline hydrochloride reference standard in the mobile phase. Prepare working standards by diluting the stock solution.
- **Sample Solution:** Dissolve the sample containing nortriptyline in the mobile phase to achieve a concentration within the calibration range.

2. Chromatographic Conditions

- **Instrument:** HPLC system with a UV detector
- **Column:** C18, 250 mm x 4.6 mm, 5 µm particle size[8]
- **Mobile Phase:** Acetonitrile and Phosphate Buffer (pH 7.5) in a ratio of 50:50 (v/v)[8]
- **Flow Rate:** 1.0 mL/min[8]
- **Detection Wavelength:** 239 nm[8]
- **Column Temperature:** 30°C[8]
- **Injection Volume:** 20 µL[8]

Protocol 3: Sample Preparation using Liquid-Liquid Extraction (LLE)

This protocol is a general procedure for extracting nortriptyline and its metabolites from plasma. [4][5]

1. Extraction Procedure

- To 1 mL of plasma, add an internal standard (e.g., deuterium-labeled nortriptyline).
- Add 1 mL of a suitable buffer to adjust the pH (e.g., sodium carbonate buffer, pH 10).
- Add 5 mL of an organic extraction solvent (e.g., a mixture of hexane and isoamyl alcohol, 98:2 v/v).
- Vortex for 2 minutes and then centrifuge at 3000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for analysis.

Conclusion

The presented chromatographic methods provide robust and reliable approaches for the separation and quantification of nortriptyline and its major metabolites in biological samples. The choice of method will depend on the specific requirements of the study, such as the desired sensitivity, selectivity, and sample throughput. The LC-MS/MS method offers high sensitivity and specificity, making it ideal for pharmacokinetic studies and therapeutic drug monitoring where low concentrations are expected. The HPLC-UV method is a cost-effective alternative suitable for the analysis of bulk drug substances and pharmaceutical formulations. Proper method validation is essential to ensure the accuracy and reliability of the results.

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References

- [1. The metabolic fate of amitriptyline, nortriptyline and amitriptylinoxide in man - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 2. Pharmacokinetics of nortriptyline and its 10-hydroxy metabolite in Chinese subjects of different CYP2D6 genotypes - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 3. Fast and sensitive LC-MS/MS assay for quantification of nortriptyline and its active metabolites E- and Z-10-hydroxynortriptyline in human plasma - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 4. Development and validation of a highly sensitive LC-MS/MS method for simultaneous quantitation of nortriptyline and 10-hydroxynortriptyline in human plasma: application to a human pharmacokinetic study - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 5. High-performance liquid chromatography-mass spectrometry for the quantification of nortriptyline and 10-hydroxynortriptyline in plasma - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. Selective determination of amitriptyline and nortriptyline in human plasma by HPLC with ultraviolet and particle beam mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 8. [benchchem.com](#) [[benchchem.com](#)]
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